ML133 Hydrochloride: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name:	*ML133 hydrochloride*
CAS No.:	*1222781-70-5*
Cat. No.:	*B1147263*

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Abstract

ML133 hydrochloride is a potent and selective small-molecule inhibitor of the Kir2.x family of inwardly rectifying potassium (Kir) channels.[1][2][3][4][5] These channels play a crucial role in maintaining the resting membrane potential in various cell types, including neurons, cardiac myocytes, and immune cells.[1][4] By blocking Kir2.x channels, **ML133 hydrochloride** leads to membrane depolarization, which can modulate a variety of cellular processes. This document provides detailed application notes and experimental protocols for the use of **ML133 hydrochloride** in cell culture experiments, including its mechanism of action, recommended working concentrations, and protocols for assessing its effects on cellular function.

Mechanism of Action

ML133 hydrochloride acts as a pore blocker of the Kir2.1 channel, a member of the Kir2.x family.[1] Its binding site is located within the ion-conducting pathway formed by the second transmembrane (M2) domains of the channel subunits.[2] The potency of ML133 is notably pH-dependent, with increased activity observed at a more alkaline pH.[1][4][6] It is believed that

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the neutral form of ML133 is membrane permeable, and an alkaline extracellular pH facilitates its concentration inside the cell, where it can then inhibit the channel from the intracellular side. [4]

The inhibition of Kir2.x channels by **ML133 hydrochloride** leads to a reduction in the outward potassium current, resulting in the depolarization of the cell membrane. This change in membrane potential can have significant downstream effects on various signaling pathways and cellular functions, such as regulating inflammatory responses in macrophages.[7]

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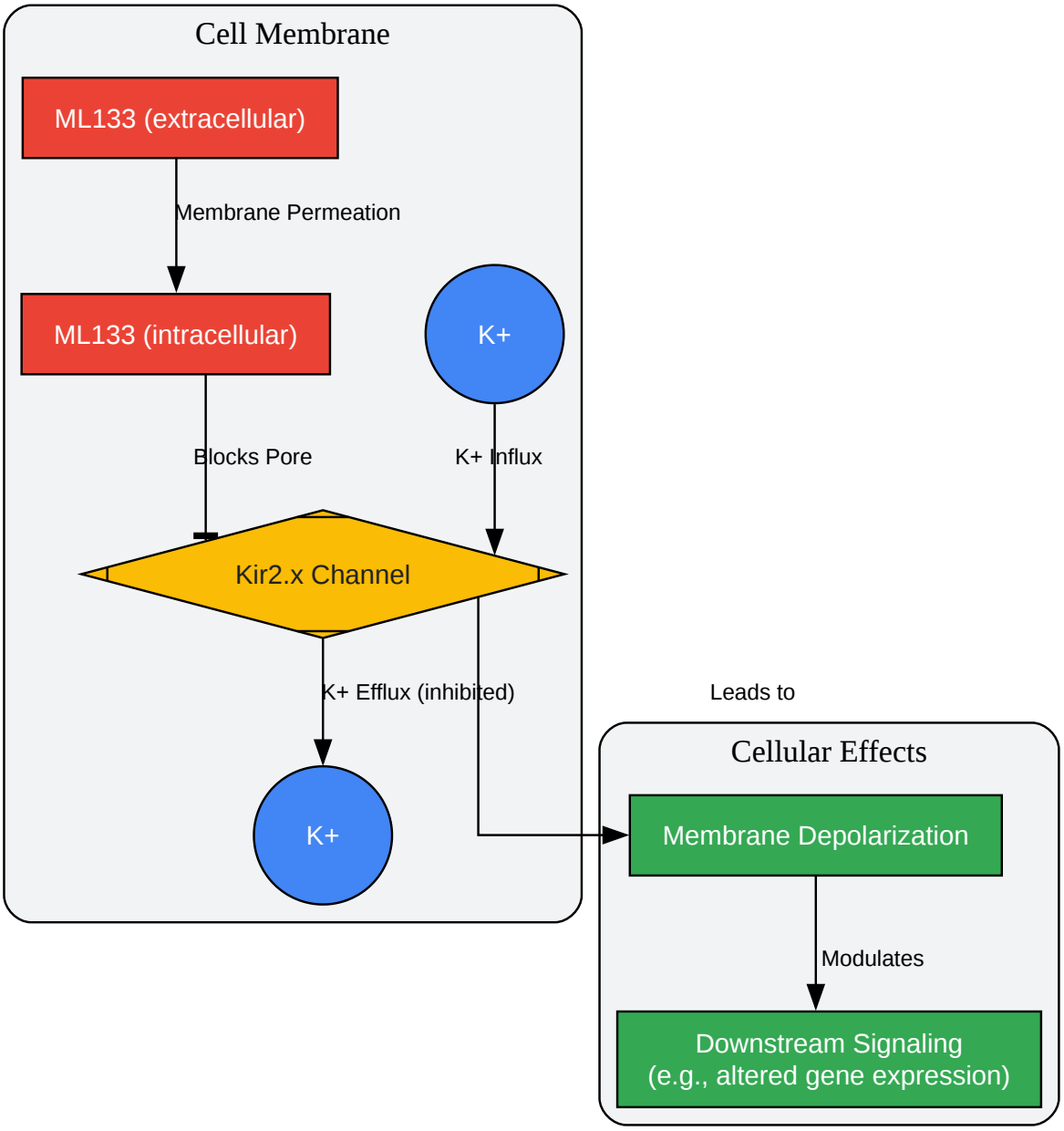

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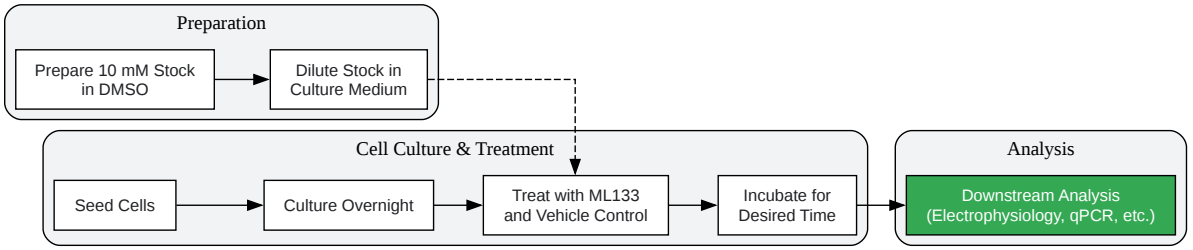

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